

# solubility of 2-Bromonicotinic acid in organic solvents

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Compound of Interest		
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An In-Depth Technical Guide on the Solubility of 2-Bromonicotinic Acid in Organic Solvents

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide addresses the solubility of **2-Bromonicotinic acid** in organic solvents. Due to a scarcity of publicly available quantitative data for **2-Bromonicotinic acid**, this document provides a comprehensive overview of its known qualitative solubility. To further aid researchers, a detailed experimental protocol for determining the solubility of a solid organic acid is presented, along with a case study on the closely related isomer, 5-Bromonicotinic acid, for which some solubility information is available. This guide is intended to be a valuable resource for scientists and professionals engaged in research and development involving this compound.

## Introduction to 2-Bromonicotinic Acid

**2-Bromonicotinic acid**, also known as 2-bromo-3-pyridinecarboxylic acid, is a halogenated pyridine derivative with the chemical formula  $C_6H_4BrNO_2$ . Its structure, featuring a carboxylic acid group and a bromine atom on the pyridine ring, makes it a valuable building block in the synthesis of pharmaceuticals and other specialty chemicals. Understanding its solubility in various organic solvents is crucial for its application in synthesis, purification, and formulation development.

## **Solubility of 2-Bromonicotinic Acid**



Currently, there is a notable lack of comprehensive quantitative data in peer-reviewed literature regarding the solubility of **2-Bromonicotinic acid** in a wide range of organic solvents. However, several chemical suppliers and databases provide qualitative solubility information.

## Qualitative Solubility:

Methanol: 2-Bromonicotinic acid is repeatedly cited as being soluble in methanol. The
exact concentration at various temperatures is not specified.

Given the limited specific data on **2-Bromonicotinic acid**, a case study of its isomer, 5-Bromonicotinic acid, is presented below to provide researchers with a point of reference for a structurally similar compound.

## **Case Study: Solubility of 5-Bromonicotinic Acid**

5-Bromonicotinic acid (CAS: 20826-04-4) is an isomer of **2-Bromonicotinic acid** and its solubility characteristics can provide some insight into how brominated nicotinic acids behave in different solvents.

Table 1: Qualitative Solubility of 5-Bromonicotinic Acid

Solvent	Qualitative Solubility
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[1]
Methanol	Slightly Soluble[1]

Note: "Slightly soluble" is a qualitative term and does not provide specific concentration values. The actual quantitative solubility would need to be determined experimentally.

# Experimental Protocol for Determining Solid Solubility in Organic Solvents (Gravimetric Method)

For researchers requiring precise solubility data, the following is a detailed, generalized protocol for the gravimetric determination of the solubility of a solid organic compound like **2-Bromonicotinic acid** in an organic solvent. This method is reliable and relies on the accurate measurement of mass.[2][3]



#### 4.1. Principle

The gravimetric method involves preparing a saturated solution of the solute in the solvent of interest at a constant temperature. A known mass of the saturated solution is then taken, the solvent is evaporated, and the mass of the remaining solute is determined. From these measurements, the solubility can be calculated and expressed in various units, such as grams of solute per 100 g of solvent or moles of solute per liter of solution.

### 4.2. Materials and Apparatus

- Analytical balance (accurate to at least 0.1 mg)
- Thermostatic water bath or incubator with temperature control (e.g., ±0.1 °C)
- Glass vials or flasks with airtight seals
- Magnetic stirrer and stir bars or a shaker
- Syringes and syringe filters (e.g., 0.45 μm PTFE for organic solvents)
- Pre-weighed glass evaporating dishes or beakers
- Drying oven
- Desiccator
- The solid solute (e.g., 2-Bromonicotinic acid) of known purity
- The desired organic solvent(s) of high purity

### 4.3. Procedure

- Preparation: Add an excess amount of the solid solute to a glass vial containing a known volume of the organic solvent. The presence of undissolved solid is essential to ensure that the solution reaches saturation.
- Equilibration: Seal the vial tightly and place it in the thermostatic bath set to the desired temperature. Allow the mixture to equilibrate for a sufficient period (e.g., 24-72 hours) with

## Foundational & Exploratory





continuous stirring or shaking. The equilibration time should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.[2]

- Sampling: Once equilibrium is reached, stop the agitation and allow the excess solid to settle. Carefully draw a sample of the supernatant (the clear saturated solution) using a prewarmed syringe to prevent premature crystallization. Attach a syringe filter to the syringe and filter the solution into a pre-weighed (tared) evaporating dish.
- Mass Determination of the Saturated Solution: Immediately after dispensing the filtered saturated solution into the evaporating dish, weigh the dish with the solution to determine the total mass of the saturated solution.
- Solvent Evaporation: Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The oven should be wellventilated.
- Drying to a Constant Mass: After the solvent has completely evaporated, transfer the evaporating dish to a desiccator to cool to room temperature. Once cooled, weigh the dish. Repeat the drying and cooling process until a constant mass of the solute is obtained (e.g., two consecutive weighings are within 0.2 mg).[3]

#### 4.4. Calculation of Solubility

The solubility can be calculated as follows:

- Mass of the evaporating dish (tared):m dish
- Mass of the dish + saturated solution:m solution
- Mass of the dish + dry solute:m solute dish
- Mass of the solute:m solute = m solute dish m dish
- Mass of the solvent:m solvent = m solution m solute dish
- Solubility (g/100 g solvent): Solubility = (m solute / m solvent) × 100



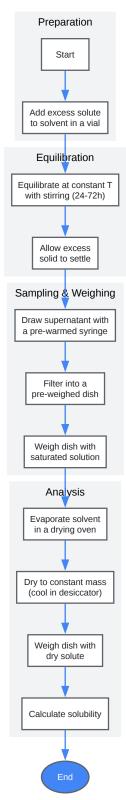


# **Visualization of Experimental Workflow**

The following diagram illustrates the general workflow for the gravimetric determination of solubility.







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Caption: A flowchart illustrating the key steps in the gravimetric determination of solubility.



## Conclusion

While quantitative solubility data for **2-Bromonicotinic acid** in organic solvents is not readily available in the public domain, this guide provides the essential qualitative information and a robust experimental protocol for its determination. The included case study on 5-Bromonicotinic acid offers a valuable reference point for researchers. The detailed methodology and workflow diagram presented herein are designed to empower scientists and drug development professionals to accurately measure the solubility of **2-Bromonicotinic acid** and similar compounds, facilitating their work in synthesis, purification, and formulation. It is recommended that researchers perform their own solubility studies to obtain the precise quantitative data required for their specific applications.

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## References

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